

Whitepaper: Subsurface Production Mechanisms of Argon-39

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Compound of Interest		
Compound Name:	Argon-39	
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Introduction

Argon-39 (³⁹Ar), a radioactive isotope of argon with a half-life of 269 years, is a critical tracer in environmental sciences for dating groundwater and ice cores in the 50 to 1,000-year range.[1] [2] In particle physics, particularly in searches for rare events like dark matter, the presence of ³⁹Ar in atmospheric argon constitutes a significant background.[3][4][5] Consequently, understanding its production mechanisms in the subsurface is paramount for sourcing low-radioactivity argon and for accurately interpreting geochronological data.[6][7] This guide provides a detailed overview of the core mechanisms of subsurface ³⁹Ar production, experimental methodologies for its quantification, and the quantitative data associated with its generation in various geological settings.

Core Production Mechanisms in the Subsurface

In the subsurface, **Argon-39** is primarily produced through two distinct pathways: radiogenic (or nucleogenic) production driven by natural radioactivity in the rock matrix, and cosmogenic production induced by cosmic ray muons and their secondary particles penetrating from the surface. Below a depth of approximately 700 meters, radiogenic production becomes the dominant source.[6][7]

Radiogenic (Nucleogenic) Production

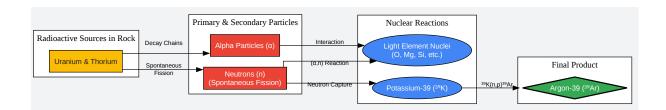
Radiogenic production is the result of nuclear reactions initiated by particles originating from the natural decay of radioactive elements within the Earth's crust, principally Uranium (238U,



²³⁵U) and Thorium (²³²Th). This process is a multi-step pathway.

- Source of Primary Particles: The decay chains of Uranium and Thorium isotopes, present in varying concentrations in rock, produce a continuous flux of alpha particles (α).[8] A secondary source of particles is the spontaneous fission of these heavy elements, which releases neutrons directly.[9]
- Neutron Production: The high-energy alpha particles interact with the nuclei of light elements in the rock matrix (e.g., Oxygen, Magnesium, Sodium, Silicon). These interactions, primarily (α,n) reactions, produce neutrons.[7][8]
- ³⁹Ar Formation: The generated neutrons, after slowing down (thermalizing) within the rock, can be captured by other nuclei. The most significant reaction for ³⁹Ar production is the ³⁹K(n,p)³⁹Ar reaction, where a neutron is captured by a stable Potassium-39 nucleus (the most abundant isotope of potassium), causing the ejection of a proton and the transmutation of potassium into **Argon-39**.[10][11][12]

The overall efficiency of this pathway is highly dependent on the chemical composition of the host rock, specifically the concentrations of U, Th, and K.[6][7]



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Diagram 1: Radiogenic production pathway of Argon-39 in the subsurface.

Cosmogenic Production

Foundational & Exploratory



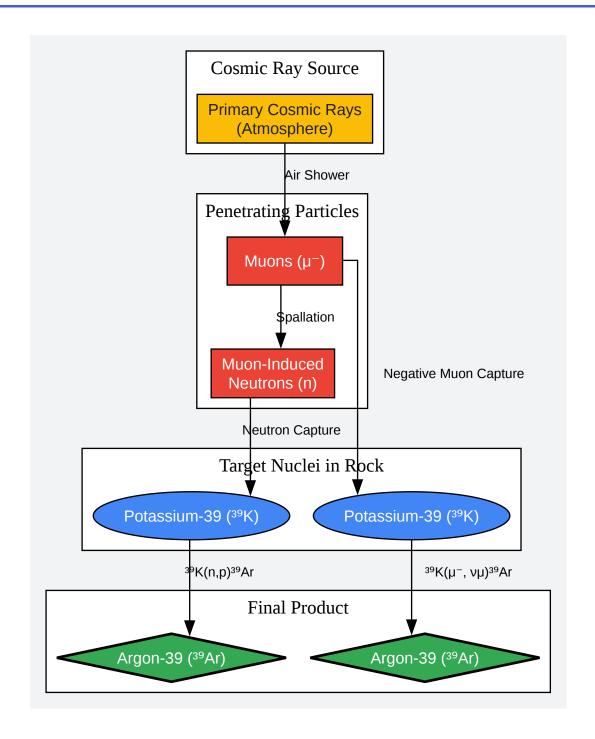


Near the Earth's surface, cosmogenic processes contribute significantly to the ³⁹Ar budget. This production diminishes rapidly with depth due to the attenuation of cosmic radiation by overlying rock and soil.[13][14]

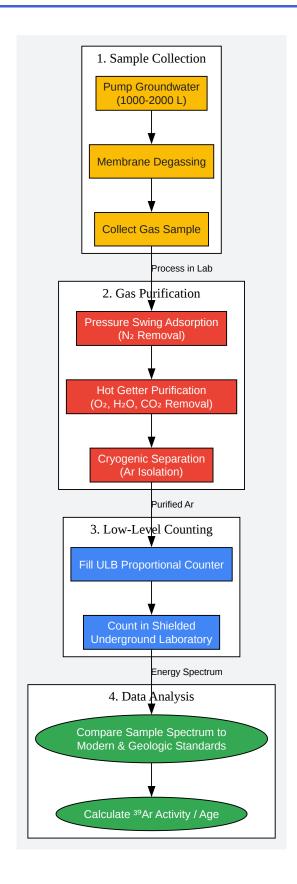
- Primary Cosmic Rays: High-energy particles from space (mostly protons) generate a cascade of secondary particles in the atmosphere, including muons.
- Muon Penetration: Muons are highly penetrating and can reach significant depths underground.
- ³⁹Ar Formation Mechanisms: Subsurface cosmogenic production of ³⁹Ar occurs mainly through two muon-induced channels:
 - Negative Muon Capture: A slow-moving negative muon (μ⁻) can be captured by a
 Potassium-39 nucleus. The subsequent nuclear transformation results in the formation of
 Argon-39: ³⁹K(μ⁻, νμ)³⁹Ar.[13][14]
 - Muon-Induced Neutrons: High-energy muons can interact with nuclei in the rock, spalling off neutrons. These "muon-induced" neutrons can then produce ³⁹Ar via the same ³⁹K(n,p)³⁹Ar reaction seen in radiogenic production.[13] A less dominant channel is the capture of a negative muon by Calcium-40: ⁴⁰Ca(μ⁻, p)³⁹Ar.[13]

These cosmogenic pathways are particularly relevant for interpreting ³⁹Ar concentrations in shallow groundwater systems (0-200 meters below the surface).[14]









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